

An In-depth Technical Guide to the Chemical Properties of Bimatoprost Isopropyl Ester

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Compound of Interest

Compound Name: *Bimatoprost isopropyl ester*

Cat. No.: *B10768080*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties of **Bimatoprost isopropyl ester**, a significant prostaglandin F2 α analog. The document details its physicochemical characteristics, stability profile, relevant experimental protocols, and its biological mechanism of action, offering critical data for research and development applications.

Physicochemical Properties

Bimatoprost isopropyl ester is the isopropyl ester of the free acid prostaglandin that corresponds to Bimatoprost. While Bimatoprost is a prostamide, its isopropyl ester form is a prostaglandin analog that has been investigated for its potent ocular hypotensive activity.^[1]

Chemical Identifiers and Molecular Characteristics

The fundamental chemical identifiers and properties of **Bimatoprost isopropyl ester** are summarized below. This data is essential for substance identification, analytical method development, and chemical modeling.

Property	Value	Source(s)
IUPAC Name	Isopropyl (5Z)-7- {(1R,2R,3R,5S)-3,5-dihydroxy- 2-[(1E,3S)-3-hydroxy-5-phenyl- 1-penten-1-yl]cyclopentyl}-5- heptenoate	[2]
Synonyms	17-phenyl trinor PGF2α isopropyl ester, Dehydrolatanoprost	[2]
CAS Number	130209-76-6	[2][3]
Molecular Formula	C ₂₆ H ₃₈ O ₅	[1][2][3][4][5]
Molecular Weight	430.58 g/mol (also reported as 430.577 g/mol and 430.6 g/mol)	[1][3][4]
Appearance	Pale yellow to colorless oily liquid or pale yellow to white waxy solid	[2][6]

Physical and Chemical Data

The physical properties of **Bimatoprost isopropyl ester** influence its solubility, formulation, and behavior in biological systems.

Property	Value	Source(s)
Boiling Point	573.4 ± 50.0 °C at 760 mmHg	[1]
Flash Point	185.0 ± 23.6 °C	[1]
Density	1.1 ± 0.1 g/cm ³	[1]
LogP	3.56	[1]
Vapor Pressure	0.0 ± 1.7 mmHg at 25°C	[1]
Solubility	Practically insoluble in water; Freely soluble in alcohol, acetonitrile, methanol. Soluble in MEOH.	[2][3][6]
Storage	Store at -10°C or between 2- 8°C for long-term storage in a tightly sealed container, protected from light and moisture.	[2][3][6]

Chemical Stability and Degradation

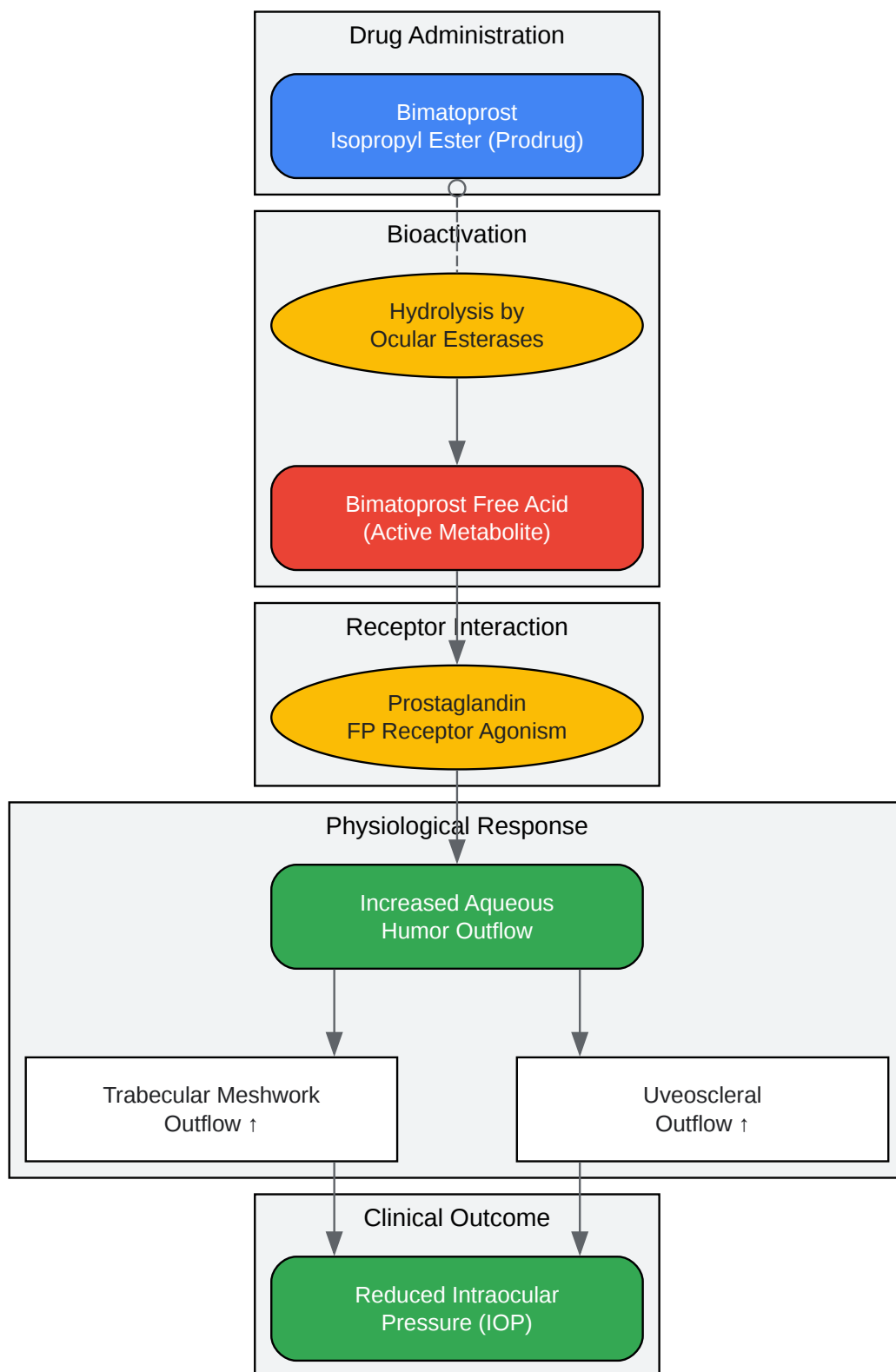
While specific degradation pathway studies for **Bimatoprost isopropyl ester** are not extensively detailed in the provided results, inferences can be drawn from the stability of the closely related amide, Bimatoprost. Amides are generally more chemically stable than esters of similar structures.[7] Bimatoprost itself is a stable molecule that does not require refrigeration and has shown no measurable degradation under thermal stress conditions (27°C, 37°C, or 50°C).[8][9][10]

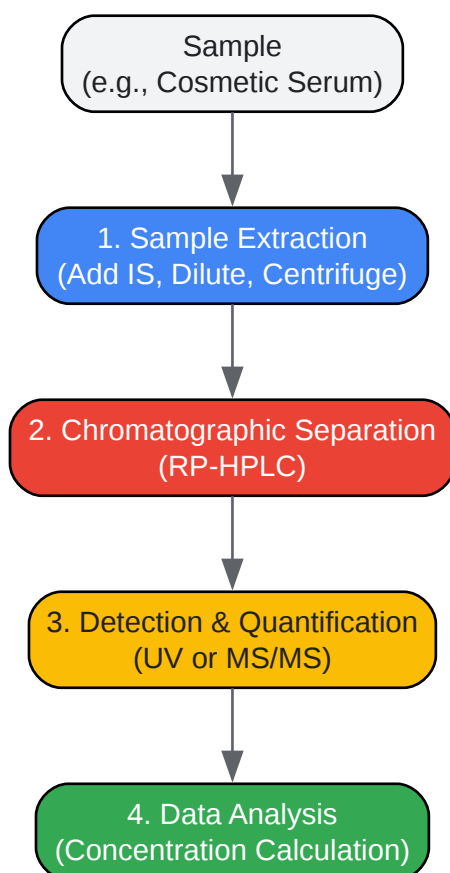
However, forced degradation studies on Bimatoprost have shown it undergoes significant degradation in acidic and oxidative environments, while remaining stable under alkaline, thermal, and photolytic conditions.[11] It is plausible that the ester linkage in **Bimatoprost isopropyl ester** would be susceptible to hydrolytic degradation, particularly under acidic or alkaline conditions.

Biological Activity and Mechanism of Action

Bimatoprost isopropyl ester is a prodrug. In the eye, it is hydrolyzed by ocular esterases to its biologically active free acid form, 17-phenyl trinor PGF₂α.[7][12] This free acid is a potent agonist of the Prostaglandin F (FP) receptor.

The activation of FP receptors in ocular tissues, such as the ciliary body and trabecular meshwork, initiates a signaling cascade that leads to a reduction in intraocular pressure (IOP). [12][13] This is achieved primarily by increasing the outflow of aqueous humor through two main pathways: the pressure-insensitive uveoscleral pathway and the pressure-sensitive trabecular meshwork pathway.[12][13][14][15][16] The enhanced outflow reduces the fluid volume in the anterior chamber, thereby lowering IOP.





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